

quantitative comparison of 3,3-Diethylhexane and 2,2,4-trimethylpentane

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Compound of Interest

Compound Name: 3,3-Diethylhexane

Cat. No.: B12640707

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A Quantitative Comparison of **3,3-Diethylhexane** and 2,2,4-trimethylpentane for Researchers and Drug Development Professionals

In the realm of chemical research and development, particularly in fields requiring precise solvent properties or reference standards, a thorough understanding of the compounds in use is paramount. This guide provides a detailed quantitative comparison of two isomers of octane and decane, 2,2,4-trimethylpentane (also known as isooctane) and **3,3-diethylhexane**, respectively. While both are alkanes, their structural differences lead to distinct physicochemical properties that can significantly impact their application.

Physicochemical Properties

A summary of the key quantitative data for **3,3-Diethylhexane** and 2,2,4-trimethylpentane is presented below. These properties are critical for applications ranging from reaction solvents to standards in analytical chemistry.

Property	3,3-Diethylhexane	2,2,4-trimethylpentane (Isooctane)
Molecular Formula	C ₁₀ H ₂₂	C ₈ H ₁₈
Molecular Weight	142.28 g/mol [1][2]	114.23 g/mol [3]
Boiling Point	166.2-167.6 °C[1][2][4][5][6]	98-99.3 °C[3][7][8][9][10][11][12]
Melting Point	-53.99 °C[1][5]	-107.4 °C[3][7][8][10][11][13]
Density	0.734 - 0.757 g/mL at 20-25 °C[1][2][5]	0.692 g/mL at 20-25 °C[3][7][8][9][10][13][14]
Flash Point	47 °C[1][2]	-12 °C[7][9][15]
Refractive Index	1.413 - 1.4235 at 20 °C[1][2][5]	1.391 at 20 °C[8][10][11]
Vapor Pressure	2.22 mmHg at 25 °C[1][2]	41 - 49.3 mmHg at 21-25 °C[8][10][14]
Viscosity	Data not readily available in initial search	0.50 cP at 20 °C[8]
Research Octane Number (RON)	Not typically used as a reference fuel	100 (by definition)[7]

Experimental Protocols

The accurate determination of the physicochemical properties listed above relies on standardized experimental protocols. Below are methodologies for key parameters.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method is distillation.

Protocol:

- A sample of the compound is placed in a distillation flask.

- The flask is heated, and a thermometer is positioned to measure the temperature of the vapor that distills.
- The boiling point is recorded as the temperature at which the liquid and vapor phases are in equilibrium under a given pressure, typically atmospheric pressure.

Measurement of Density

Density, the mass per unit volume, is a fundamental property. For volatile liquids, care must be taken to minimize evaporation.

Protocol:

- A calibrated pycnometer (a flask with a precise volume) is weighed empty.
- The pycnometer is filled with the liquid, ensuring no air bubbles are present.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The measurement should be performed at a constant, recorded temperature.

Determination of Octane Rating

The octane rating of a fuel is a measure of its resistance to knocking or detonation during combustion. The Research Octane Number (RON) and Motor Octane Number (MON) are determined using a standardized single-cylinder engine. 2,2,4-trimethylpentane is the primary reference fuel with an octane rating of 100.^[7]

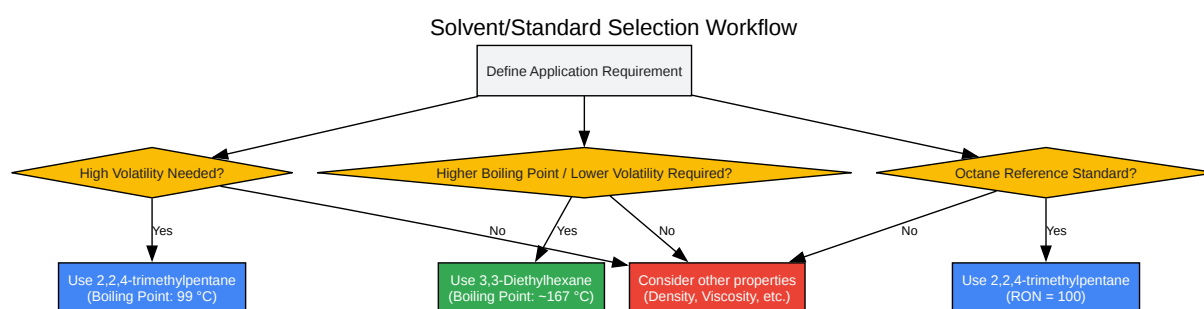
Protocol (ASTM D2699 for RON):

- The test is conducted using a Cooperative Fuel Research (CFR) engine with a variable compression ratio.^[16]
- The engine is operated under standardized "Research" conditions (600 RPM).^[16]
- The knock intensity of the sample fuel is compared to that of primary reference fuel blends (mixtures of isooctane and n-heptane).^[17]

- The Research Octane Number is the percentage by volume of isooctane in the primary reference fuel blend that exactly matches the knock intensity of the sample fuel.[17]

Application-Based Selection Workflow

The choice between **3,3-Diethylhexane** and 2,2,4-trimethylpentane will largely depend on the specific application. The following diagram illustrates a simplified decision-making workflow.



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